3-chlorocyclopentene CAS number and safety data sheet

Author: BenchChem Technical Support Team. **Date**: November 2025

Compound of Interest		
Compound Name:	3-Chlorocyclopentene	
Cat. No.:	B1346679	Get Quote

An In-depth Technical Guide to **3-Chlorocyclopentene**

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a comprehensive overview of **3-chlorocyclopentene**, a versatile intermediate in organic synthesis.

Chemical Identity

CAS Number: 96-40-2[1][2][3][4][5]

Molecular Formula: C_5H_7Cl[1][2][3][4]

Synonyms: 3-chloro-1-cyclopentene, 2-cyclopentenyl chloride[1][4]

Physicochemical Properties

The following table summarizes the key quantitative data for **3-chlorocyclopentene**.

Property	Value	Source
Molecular Weight	102.56 g/mol	[2][6]
Boiling Point	120.7 °C at 760 mmHg	[3][7]
Density	1.05 g/cm³ at 25 °C	[3][7]
Flash Point	8.7 °C	[3][4]
Refractive Index	1.483 at 20 °C	[3][7]
Vapor Pressure	18.1 mmHg at 25°C	[3][4]

Safety Data Sheet (SDS) Summary

Hazard Identification:

3-Chlorocyclopentene is a hazardous substance with the following classifications:

- Flammable Liquid: It is a highly flammable liquid and vapor (H225).[6]

- Skin Irritant: Causes skin irritation (H315).[6]

- Eye Irritant: Causes serious eye irritation (H319).[6]

- Respiratory Irritant: May cause respiratory irritation (H335).[6]

- Explosion Risk: It is unstable and may decompose explosively at room temperature.[1][7] When heated to decomposition, it emits toxic fumes of chloride.[1]

Handling and Storage:

- Storage: Store in a cool, well-ventilated warehouse in a sealed container, away from fire and oxidants.[7] It is recommended to use explosion-proof storage facilities.[7]

- Handling: Use in a well-ventilated area. Avoid breathing vapors or mist. Keep away from sources of ignition and prevent the buildup of electrostatic charge.[8]

First Aid Measures:

- Inhalation: If inhaled, move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[8]

- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[8]

- Eye Contact: Flush eyes with water as a precaution.[8]

- Ingestion: Do NOT induce vomiting.[8]

Experimental Protocols

1. Synthesis of **3-Chlorocyclopentene** from Cyclopentadiene

The primary industrial method for synthesizing **3-chlorocyclopentene** involves the direct halogenation of cyclopentadiene.[2]

- Starting Material: Cyclopentadiene is typically obtained through the thermal depolymerization of its dimer, dicyclopentadiene.[2]

- Reaction: Hydrogen chloride is added to cyclopentadiene. This is an electrophilic addition reaction where the double bond of the cyclopentadiene attacks the hydrogen of the HCl, forming a carbocation intermediate. The chloride ion then attacks the carbocation to form **3-chlorocyclopentene**.

Caption: Synthesis of **3-Chlorocyclopentene**.

2. Application in Polymer Synthesis: Cationic Polymerization of Isobutene

3-Chlorocyclopentene is utilized as an initiator in the quasi-living cationic polymerization of isobutene.[3][4] This method allows for the controlled synthesis of polymers with specific molecular weights and architectures.[4]

- Initiation: **3-Chlorocyclopentene** acts as a source of carbocations, which initiates the polymerization of isobutene monomers.

- Propagation: The carbocationic chain end propagates by adding isobutene monomers.

- Controlled Polymerization: The "quasi-living" nature of this polymerization allows for the formation of polyisobutene with a narrow molecular weight distribution.

Applications in Research and Development

Beyond polymer science, **3-chlorocyclopentene** serves as a valuable building block in the synthesis of various organic compounds.[4] Its bifunctionality, possessing both a reactive chlorine atom and a double bond, enables a wide range of chemical transformations, including:

- Nucleophilic substitution reactions at the chlorinated carbon.[7]

- Electrophilic addition reactions across the double bond.[7]

These reactive sites make it a useful intermediate in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.[4][7] For example, it can be used to introduce cyclopentene structures into larger molecules.[7]

Caption: Applications of **3-Chlorocyclopentene**.

> **Need Custom Synthesis?**
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
> *Email: info@benchchem.com or Request Quote Online.*

References

- 1. guidechem.com [guidechem.com]

- 2. 3-Chlorocyclopentene | 96-40-2 | Benchchem [benchchem.com]

- 3. 3-Chlorocyclopentene | lookchem [lookchem.com]

- 4. Cas 96-40-2,3-Chlorocyclopentene | lookchem [lookchem.com]

- 5. chemsynthesis.com [chemsynthesis.com]

- 6. 3-Chlorocyclopent-1-ene | C5H7Cl | CID 7297 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. industrochem.com [industrochem.com]

- 8. file1.lookchem.com [file1.lookchem.com]

- To cite this document: BenchChem. [3-chlorocyclopentene CAS number and safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346679#3-chlorocyclopentene-cas-number-and-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com